

# Proper Disposal of Fmoc-Gly-OH-1-13C: A Comprehensive Guide

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## Compound of Interest

Compound Name: Fmoc-Gly-OH-1-13C

Cat. No.: B12061562

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the disposal of **Fmoc-Gly-OH-1-13C**, a stable isotope-labeled amino acid, emphasizing safe practices and adherence to regulatory standards.

## Essential Safety and Handling Information

Before disposal, it is crucial to handle **Fmoc-Gly-OH-1-13C** with appropriate personal protective equipment (PPE). According to safety data sheets, this includes:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[1\]](#)[\[2\]](#)
- Skin Protection: Use impervious gloves and clothing.[\[1\]](#)[\[2\]](#)[\[3\]](#) Gloves should be inspected before use and disposed of properly after handling.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: In case of dust formation, use a full-face respirator.[\[1\]](#)
- Ventilation: Work in a well-ventilated area, preferably with local exhaust ventilation where dust is generated.[\[1\]](#)[\[3\]](#)[\[4\]](#)

### First-Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[1][3][4]
- Eye Contact: Rinse eyes thoroughly with water for at least 15 minutes and consult a physician.[1][3][4]
- Ingestion: Rinse the mouth with water and seek medical advice. Do not induce vomiting.[3][4][5]

## Understanding the Isotopic Label: $^{13}\text{C}$

It is important to note that the "-1- $^{13}\text{C}$ " designation indicates that the glycine molecule is labeled with a stable isotope of carbon, Carbon-13. Unlike radioactive isotopes, stable isotopes do not decay or emit radiation. Therefore, **Fmoc-Gly-OH-1- $^{13}\text{C}$**  does not require special handling or disposal procedures as radioactive waste. The disposal protocol is determined by the chemical properties of the Fmoc-Gly-OH molecule itself.

## Step-by-Step Disposal Protocol

The disposal of **Fmoc-Gly-OH-1- $^{13}\text{C}$**  should always comply with local, state, and federal regulations.[5] The primary methods for disposal are through a licensed chemical waste disposal company or by controlled incineration.

### 1. Waste Identification and Segregation:

- Categorize the Waste: **Fmoc-Gly-OH-1- $^{13}\text{C}$**  is a solid, non-hazardous chemical waste in most jurisdictions. However, it is the responsibility of the waste generator to properly classify it according to applicable regulations.[3]
- Segregate from Other Waste Streams: Do not mix **Fmoc-Gly-OH-1- $^{13}\text{C}$**  with other chemical waste unless specifically instructed to do so by your institution's environmental health and safety (EHS) office. Keep it separate from liquid, radioactive, and biohazardous waste.

### 2. Packaging and Labeling:

- Container: Place the solid **Fmoc-Gly-OH-1- $^{13}\text{C}$**  waste in a suitable, sealed, and clearly labeled container.[1] The container should be in good condition and compatible with the chemical.

- Labeling: The label should clearly state the full chemical name: "**Fmoc-Gly-OH-1-13C**" and any associated hazards.

### 3. Storage Pending Disposal:

- Storage Location: Store the sealed waste container in a designated, well-ventilated, cool, and dry area away from incompatible materials such as oxidizing agents.<sup>[4]</sup>
- Ignition Sources: Ensure the storage area is free from sources of ignition.<sup>[1]</sup>

### 4. Final Disposal:

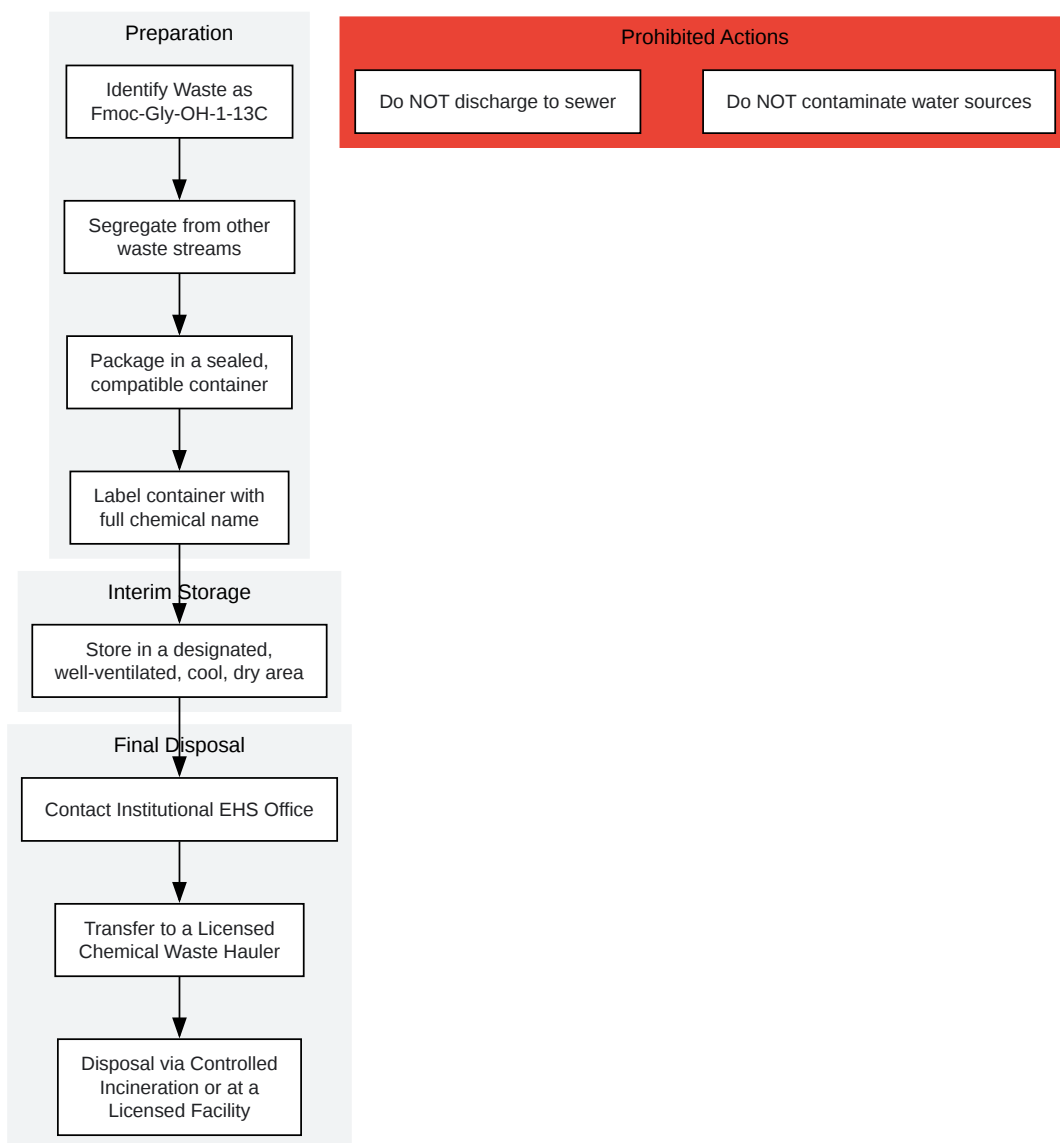
- Licensed Waste Disposal: The recommended method of disposal is to transfer the waste to a licensed chemical destruction facility.<sup>[1][2]</sup> Contact your institution's EHS office to arrange for pickup by a certified waste hauler.
- Controlled Incineration: An alternative is controlled incineration with flue gas scrubbing to prevent the release of harmful combustion products.<sup>[1]</sup> This should only be performed by a qualified and licensed facility.
- Prohibited Disposal Methods:
  - DO NOT discharge **Fmoc-Gly-OH-1-13C** into sewer systems or drains.<sup>[1][3]</sup>
  - DO NOT contaminate water, foodstuffs, or feed with the chemical.<sup>[1]</sup>

### Contaminated Packaging:

- Empty containers should be triple-rinsed (or the equivalent) before being offered for recycling or reconditioning.<sup>[1]</sup> Alternatively, the packaging can be punctured to render it unusable and disposed of as solid waste.<sup>[1]</sup>

## Disposal Workflow

Fmoc-Gly-OH-1-13C Disposal Workflow



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Caption: A workflow diagram illustrating the proper steps for the disposal of **Fmoc-Gly-OH-1-13C**.

## Quantitative Data Summary

While specific quantitative data for the disposal of **Fmoc-Gly-OH-1-13C** is not available, the following table summarizes key physical and chemical properties relevant to its handling and storage.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>15</sub> NO <sub>4</sub>	PubChem
Molecular Weight	297.30 g/mol	PubChem[6]
Appearance	White to off-white powder	Sigma-Aldrich, Severn Biotech[4][7]
Storage Temperature	Store in a cool, dry place	Severn Biotech, Anaspec[4][5]
UN Number	Not classified as dangerous goods	ECHEMI[1]

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **Fmoc-Gly-OH-1-13C**, fostering a culture of safety and compliance within the research and development community.

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## References

- 1. [echemi.com](https://www.echemi.com) [echemi.com]
- 2. [peptide.com](https://www.peptide.com) [peptide.com]
- 3. [cemcontenttype.s3.amazonaws.com](https://cemcontenttype.s3.amazonaws.com) [cemcontenttype.s3.amazonaws.com]

- 4. [severnbiotech.com](https://severnbiotech.com) [[severnbiotech.com](https://severnbiotech.com)]
- 5. [anaspec.com](https://anaspec.com) [[anaspec.com](https://anaspec.com)]
- 6. Fmoc-Gly-OH | C<sub>17</sub>H<sub>15</sub>NO<sub>4</sub> | CID 93124 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 7. Fmoc-Gly-OH Novabiochem 29022-11-5 [[sigmaaldrich.com](https://sigmaaldrich.com)]
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